

Dorsomorphin C: A Versatile Tool Compound in Cancer Research

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Compound of Interest

Compound Name: *dorsmanin C*

Cat. No.: *B3075087*

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction: Dorsomorphin, also known as Compound C, is a potent and versatile small molecule inhibitor widely utilized in cancer research. Initially identified as a selective and reversible ATP-competitive inhibitor of AMP-activated protein kinase (AMPK), subsequent studies have revealed its activity against other key signaling molecules, including bone morphogenetic protein (BMP) type I receptors (ALK2, ALK3, and ALK6) and heat shock factor 1 (HSF1).^{[1][2][3][4]} This multi-targeted nature makes Dorsomorphin a valuable tool for dissecting complex signaling networks that govern cancer cell proliferation, survival, metastasis, and drug resistance. These application notes provide an overview of Dorsomorphin's mechanisms of action, summarize its effects on various cancer models, and offer detailed protocols for its use in key in vitro and in vivo experiments.

I. Mechanism of Action and Key Signaling Pathways

Dorsomorphin exerts its anti-cancer effects by modulating several critical signaling pathways:

- **AMPK Inhibition:** As a primary target, Dorsomorphin inhibits AMPK, a central regulator of cellular energy homeostasis.^{[2][3]} In some cancer contexts, this inhibition can disrupt metabolic adaptations of tumor cells, leading to reduced proliferation and apoptosis.^[5]

- **BMP Pathway Inhibition:** Dorsomorphin effectively blocks BMP signaling by inhibiting the kinase activity of type I receptors ALK2, ALK3, and ALK6.[3][6] This is crucial as the BMP pathway is implicated in cancer progression, including processes like epithelial-mesenchymal transition (EMT).[4][7]
- **HSF1 Inhibition:** Dorsomorphin has been shown to reduce the nuclear levels and activity of HSF1, a key transcription factor for heat shock proteins (HSPs).[1][8] By suppressing the expression of HSPs, which are often overexpressed in cancer and contribute to therapeutic resistance, Dorsomorphin can induce apoptosis and sensitize cancer cells to other anti-cancer agents.[1][8][9]
- **Other Pathways:** Research also indicates that Dorsomorphin can impact other cancer-relevant pathways, including the TGF- β /Smad, PI3K/Akt/mTOR, and JAK/STAT signaling cascades.[7][9] It has also been found to inhibit the transporter activity of ABCG2, a protein associated with multidrug resistance.[10]

Below are diagrams illustrating the key signaling pathways modulated by Dorsomorphin.

Dorsomorphin inhibits the AMPK signaling pathway.

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References

- 1. Dorsomorphin induces cancer cell apoptosis and sensitizes cancer cells to HSP90 and proteasome inhibitors by reducing nuclear heat shock factor 1 levels - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dorsomorphin (Compound C) | Cell Signaling Technology [cellsignal.com]
- 3. selleckchem.com [selleckchem.com]
- 4. glpbio.com [glpbio.com]
- 5. Frontiers | Compound C, a Broad Kinase Inhibitor Alters Metabolic Fingerprinting of Extra Cellular Matrix Detached Cancer Cells [frontiersin.org]

- 6. Dorsomorphin inhibits BMP signals required for embryogenesis and iron metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Dorsomorphin Suppresses EMT to Reduce AR-Negative Prostate Cancer Metastasis by Synergistically Antagonizing JAK2/STAT3 and Gli2-Independent Shh Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Dorsomorphin induces cancer cell apoptosis and sensitizes cancer cells to HSP90 and proteasome inhibitors by reducing nuclear heat shock factor 1 levels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. glpbio.com [glpbio.com]
- 10. Frontiers | Dorsomorphin attenuates ABCG2-mediated multidrug resistance in colorectal cancer [frontiersin.org]
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